

Application Notes and Protocols: Immunohistochemical Analysis of Zaladenant-Treated Tissues

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Compound of Interest

Compound Name: Zaladenant

Cat. No.: B15572409

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These application notes provide a detailed protocol for the immunohistochemical (IHC) analysis of tissues treated with **Zaladenant**, a potent and selective antagonist of the adenosine A2A receptor (A2AR). The protocol is designed to enable the characterization of the tumor microenvironment and to assess the pharmacodynamic effects of **Zaladenant** treatment.

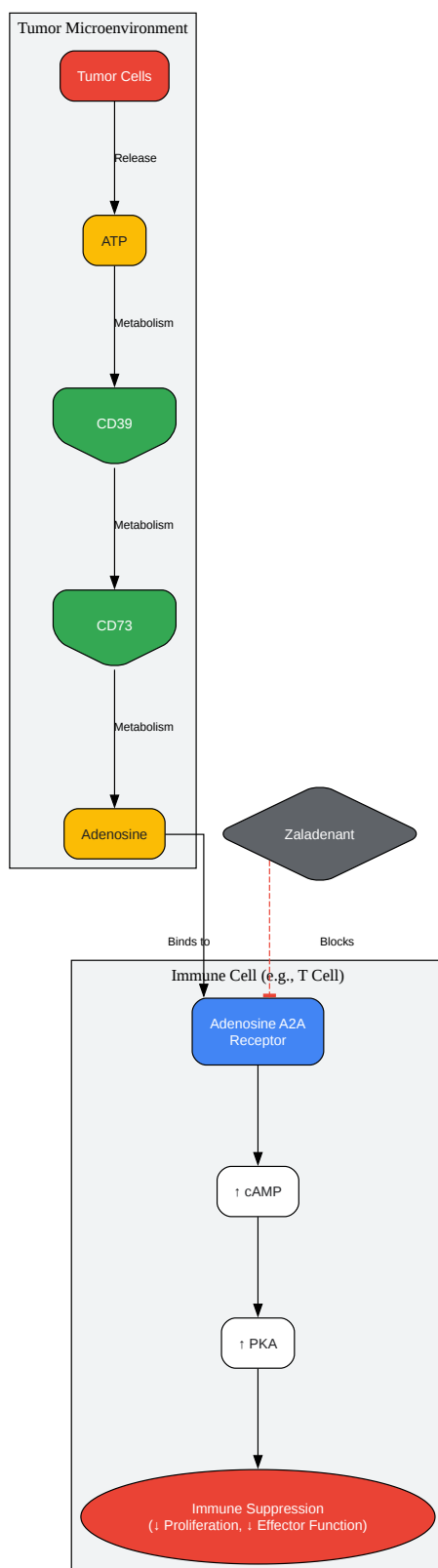
Introduction

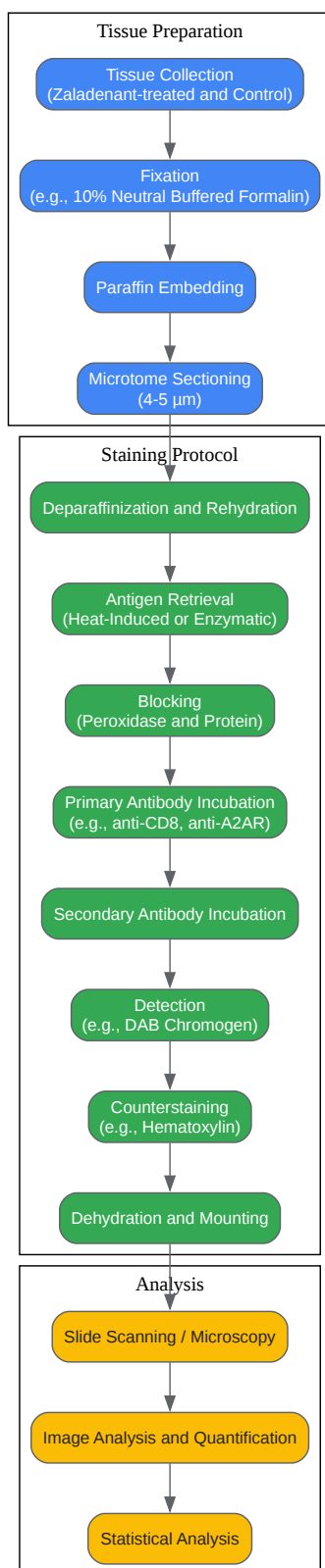
Zaladenant is an investigational small molecule inhibitor of the adenosine A2A receptor. In the tumor microenvironment, high levels of extracellular adenosine can bind to A2A receptors on immune cells, such as T cells and natural killer (NK) cells, leading to the suppression of their anti-tumor activity. By blocking this interaction, **Zaladenant** is designed to restore and enhance the immune system's ability to recognize and eliminate cancer cells.

Immunohistochemistry is a critical tool for visualizing the spatial distribution of specific proteins within tissues. This protocol provides a framework for staining **Zaladenant**-treated tissues to assess changes in the tumor microenvironment, including the infiltration and activation status of various immune cell populations.

Zaladenant Mechanism of Action

The following diagram illustrates the signaling pathway of the adenosine A2A receptor and the mechanism of action of **Zaladenant**.





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